

Application Notes and Protocols for Acid Red 289 in Textile Dyeing Research

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Compound of Interest

Compound Name: Acid Red 289

Cat. No.: B577069

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These application notes provide a comprehensive overview of the use of **Acid Red 289** in the dyeing of protein-based fibers such as wool and synthetic polyamides like nylon. The information is intended to guide researchers in developing and executing experimental dyeing protocols and to provide a basis for further investigation into the properties and applications of this dye.

Overview of Acid Red 289

Acid Red 289, also identified by the Colour Index number C.I. 45110 and CAS number 12220-28-9, is a xanthene-class acid dye.^[1] Its molecular structure imparts a vibrant, blueish-pink to red hue, making it a popular choice for textile applications where bright, lasting color is desired.^{[1][2]} It is an anionic dye that forms ionic bonds with the cationic sites in protein and polyamide fibers under acidic conditions, a process that is also influenced by temperature.^{[3][4]}

Quantitative Data: Physicochemical and Fastness Properties

The following tables summarize the key properties of **Acid Red 289**. This data is essential for predicting the dye's behavior during application and the performance of the dyed textile.

Table 1: Physicochemical Properties of **Acid Red 289**

Property	Value	Reference
CAS Number	12220-28-9	[1]
C.I. Number	45110	[1]
Molecular Formula	C ₃₅ H ₂₉ N ₂ NaO ₇ S ₂	[1]
Molecular Weight	676.74 g/mol	[1]
Class	Xanthene	[1]
Appearance	Blue light pink to red powder	[1][2]
Solubility	Water-soluble	[5]

Table 2: Colorfastness Properties of **Acid Red 289**

Fastness Property	Test Method (ISO)	Rating (1-5, 5 being best)	Reference
Light Fastness	ISO 105-B02	4	[1]
Washing (Soaping) - Staining	ISO 105-C06	4-5	[1]
Washing (Soaping) - Fading	ISO 105-C06	4	[1]
Perspiration Fastness - Staining	ISO 105-E04	4-5	[1]
Perspiration Fastness - Fading	ISO 105-E04	5	[1]
Oxygen Bleaching	ISO 105-N01	4	[1]
Seawater Fastness - Staining	ISO 105-E02	4-5	[1]
Seawater Fastness - Fading	ISO 105-E02	4	[1]
Rubbing (Crocking) - Dry	ISO 105-X12	Data not available	
Rubbing (Crocking) - Wet	ISO 105-X12	Data not available	

Note: Rubbing fastness is a critical parameter and should be determined experimentally for specific applications.

Experimental Protocols

The following are detailed protocols for the laboratory-scale dyeing of wool and nylon with **Acid Red 289**. These protocols are based on general procedures for acid dyes and should be optimized for specific substrates and desired shades.

Materials and Reagents

- **Acid Red 289** dye powder
- Wool or Nylon fabric/yarn (pre-scoured to remove impurities)
- Distilled or deionized water
- Acetic acid (glacial) or white vinegar
- Sodium sulfate (Glauber's salt), anhydrous
- Leveling agent (optional, e.g., a weakly cationic or non-ionic surfactant)
- Sodium carbonate (for after-treatment)
- Non-ionic detergent
- Laboratory dyeing apparatus (e.g., beaker dyeing machine, water bath with stirrer)
- pH meter
- Standard laboratory glassware

Stock Solution Preparation

It is recommended to prepare a stock solution of the dye for accurate dosing.

- Accurately weigh 1.00 g of **Acid Red 289** powder.
- Create a smooth paste with a small amount of hot water (approximately 80°C).^[6]
- Gradually add more hot water while stirring to fully dissolve the dye.
- Transfer the solution to a 100 mL volumetric flask and make up to the mark with distilled water. This creates a 1% (w/v) stock solution.

Dyeing Protocol for Wool

This protocol is designed for achieving a medium depth of shade on wool fibers.

- Dye Bath Preparation:
 - Set the liquor ratio to 1:20 (e.g., for 5 g of wool, use 100 mL of dye liquor).^[7]
 - To the required volume of distilled water, add:
 - 10% (owf - on weight of fiber) Sodium Sulfate (Glauber's salt) as a leveling agent. For 5 g of wool, this is 0.5 g.
 - 1-2% (owf) Acetic Acid (e.g., 0.05-0.1 mL of glacial acetic acid for 5 g of wool) to achieve a pH of 4.5-5.5.^[7]
 - The required volume of the 1% **Acid Red 289** stock solution. For a 2% shade (owf), use 10 mL of the stock solution for 5 g of wool.
- Dyeing Procedure:
 - Introduce the pre-wetted wool sample into the dye bath at 40°C.
 - Raise the temperature to the boil (98-100°C) at a rate of 1-2°C per minute.^[8]^[9]
 - Maintain the temperature at the boil for 45-60 minutes, ensuring gentle agitation of the sample.^[8]
 - Allow the dye bath to cool gradually to approximately 60°C before removing the sample.
- After-treatment:
 - Rinse the dyed wool thoroughly in warm water, followed by a cold water rinse until the water runs clear.
 - To improve wet fastness, a wash-off can be performed in a fresh bath containing 1 g/L of a non-ionic detergent at 50°C for 15 minutes.
 - Rinse again and air dry.

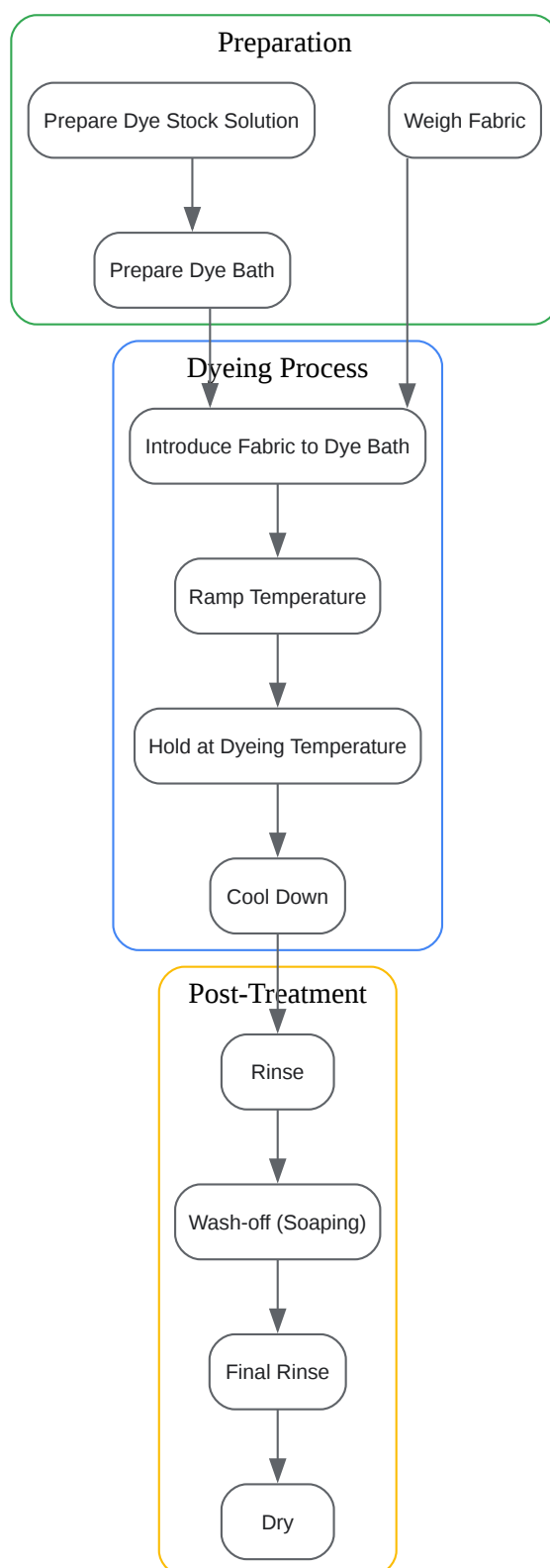
Dyeing Protocol for Nylon

This protocol is adapted for the dyeing of nylon, which generally requires slightly different conditions for optimal results.

- Dye Bath Preparation:
 - Set the liquor ratio to 1:20.[\[7\]](#)
 - To the required volume of distilled water, add:
 - 1 g/L Leveling agent (optional, but recommended for even dyeing).[\[7\]](#)
 - 1 g/L Acetic acid to achieve a pH of 4.5-5.5.[\[7\]](#)
 - The required volume of the 1% **Acid Red 289** stock solution for the desired shade depth (e.g., 2% owf).
- Dyeing Procedure:
 - Introduce the pre-wetted nylon sample into the dye bath at room temperature.
 - Raise the temperature to 90°C at a rate of 1.5-2°C per minute.[\[7\]](#)
 - Hold at this temperature for 30-45 minutes with continuous agitation.[\[7\]](#)
 - Cool the dye bath down to 60-70°C before removing the sample.
- After-treatment:
 - Rinse the dyed nylon in warm and then cold water.
 - Perform a wash-off with 1 g/L non-ionic detergent at 60-70°C for 15 minutes to remove any unfixed dye.[\[3\]](#)
 - Rinse thoroughly and air dry.

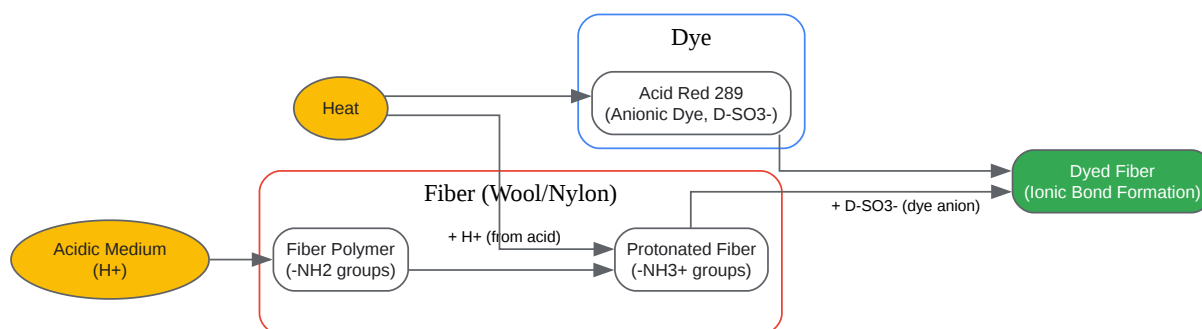
Visualizations

The following diagrams illustrate the experimental workflows and the fundamental mechanism of acid dyeing.



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Caption: General Experimental Workflow for Dyeing with **Acid Red 289**.



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Caption: Simplified Mechanism of Acid Dyeing on Protein/Polyamide Fibers.

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